

Application Notes and Protocols: Benzyl 4-acetyl-2-methylbenzoate in Medicinal Chemistry

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Compound of Interest

Compound Name: *Benzyl 4-acetyl-2-methylbenzoate*

Cat. No.: *B8134630*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Benzyl 4-acetyl-2-methylbenzoate** is a novel chemical entity with limited publicly available data on its specific biological activities. The following application notes and protocols are based on the known medicinal chemistry of its constituent structural motifs: acetophenone, methylbenzoate, and benzyl benzoate. These are intended to serve as a guide for initiating research and development efforts with this compound.

Introduction

Benzyl 4-acetyl-2-methylbenzoate is a unique ester molecule that combines several chemical features known to be important for biological activity. Its structure comprises a central methylbenzoate core, an acetophenone moiety, and a benzyl ester group. While this specific combination has not been extensively studied, its components are well-represented in a wide range of pharmacologically active compounds.

- **Acetophenone Derivatives:** This class of compounds is known to exhibit a broad spectrum of biological activities, including antimicrobial, anti-inflammatory, antioxidant, and cytotoxic (anticancer) effects.^{[1][2][3][4][5]} The ketone group and the aromatic ring are key features for interaction with biological targets.^[2]
- **Methylbenzoate Derivatives:** Analogues of methylbenzoate have been investigated as potential inhibitors of the pentose phosphate pathway, a metabolic route implicated in cancer

progression and drug resistance.[6] Other derivatives have shown promise as antifungal agents.[7]

- Benzyl Benzoate: The parent compound, benzyl benzoate, is a well-established medicine for the treatment of scabies and lice, acting as a neurotoxin to these parasites.[8][9][10][11][12]

Given this background, **Benzyl 4-acetyl-2-methylbenzoate** is a promising scaffold for the development of new therapeutic agents. It is a valuable candidate for inclusion in screening libraries for a variety of disease targets, particularly in oncology, infectious diseases, and inflammatory conditions.

Potential Therapeutic Applications

Based on the activities of structurally related compounds, **Benzyl 4-acetyl-2-methylbenzoate** could be investigated for the following applications:

- Anticancer Agent: The acetophenone moiety is present in numerous cytotoxic compounds, and the methylbenzoate core has been linked to the inhibition of cancer-related metabolic pathways.[1][6]
- Antimicrobial Agent: Acetophenone and methylbenzoate derivatives have demonstrated antibacterial and antifungal properties.[2][5][7]
- Anti-inflammatory Agent: Certain acetophenone derivatives have shown potent anti-inflammatory activity.[2][4]
- Antiparasitic Agent: The benzyl benzoate substructure suggests potential as a treatment for parasitic infections.[8][10][11]

Quantitative Data from Structurally Related Compounds

The following table summarizes the biological activity of compounds structurally related to **Benzyl 4-acetyl-2-methylbenzoate**. This data can serve as a benchmark for future studies.

Compound Class	Specific Compound	Biological Activity	IC50 / MIC Value	Reference
Methylbenzoate Derivative	Methyl 4-aminobenzoate analogue	G6PD Inhibition	100.8 μ M	[6]
Methylbenzoate Derivative	Methyl 4-aminobenzoate analogue	6PGD Inhibition	206 μ M	[6]
Methylbenzoate Derivative	Pentyl 3-methyl-4-nitrobenzoate	Antifungal (C. guilliermondii)	31 μ M	[7]
Acetophenone Derivative	2,4,6-trihydroxy-3-geranyl acetophenone	Anti-inflammatory (LTC4 production)	1.8 μ M	[1]
Acetophenone Derivative	Natural acetophenone derivative	Cytotoxicity (HeLa cells)	27.35 μ g/mL	[1]

Experimental Protocols

Protocol 1: Synthesis of Benzyl 4-acetyl-2-methylbenzoate

This is a proposed two-step synthesis starting from the commercially available 4-acetyl-2-methylbenzoic acid.

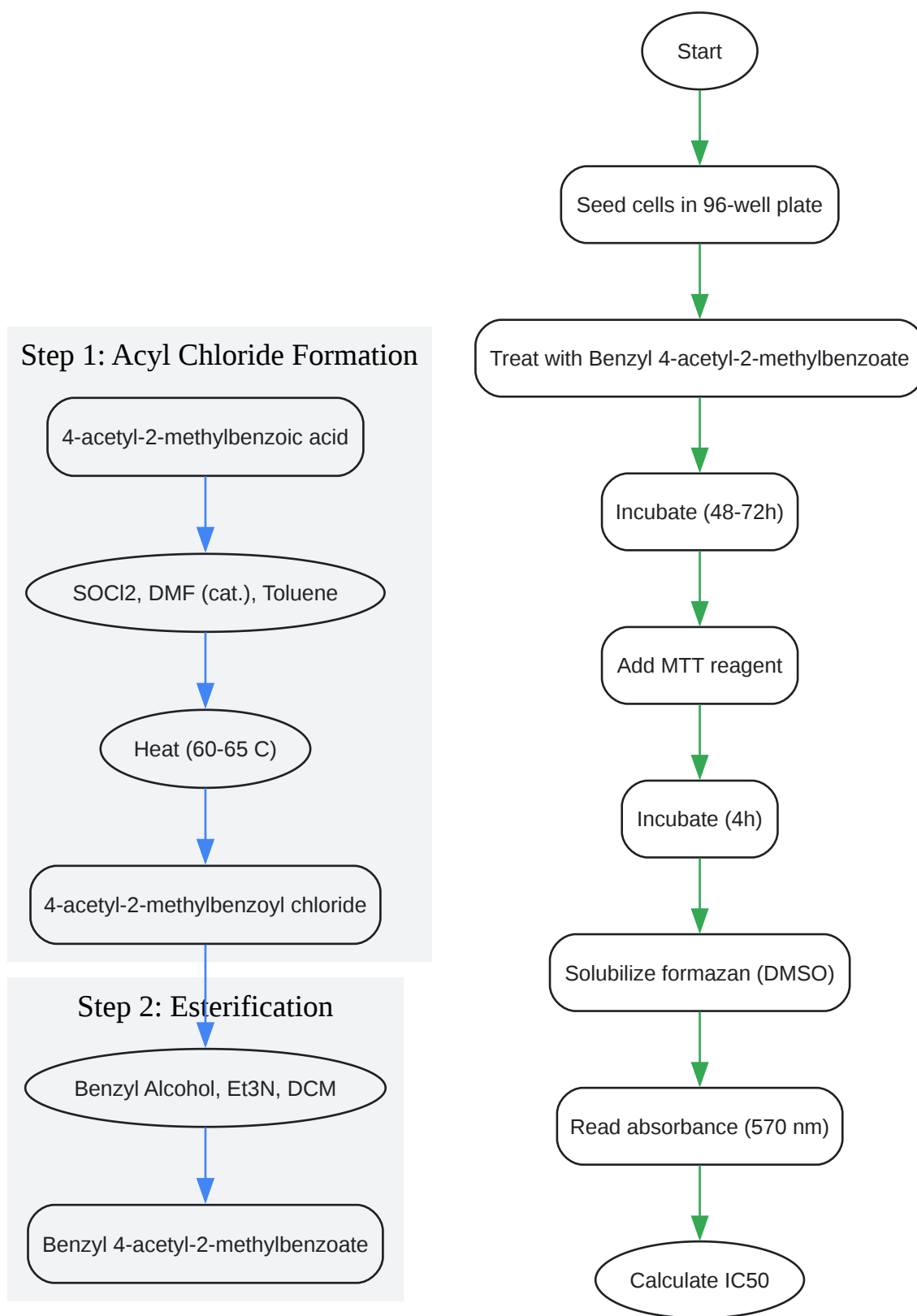
Step 1: Synthesis of 4-acetyl-2-methylbenzoyl chloride

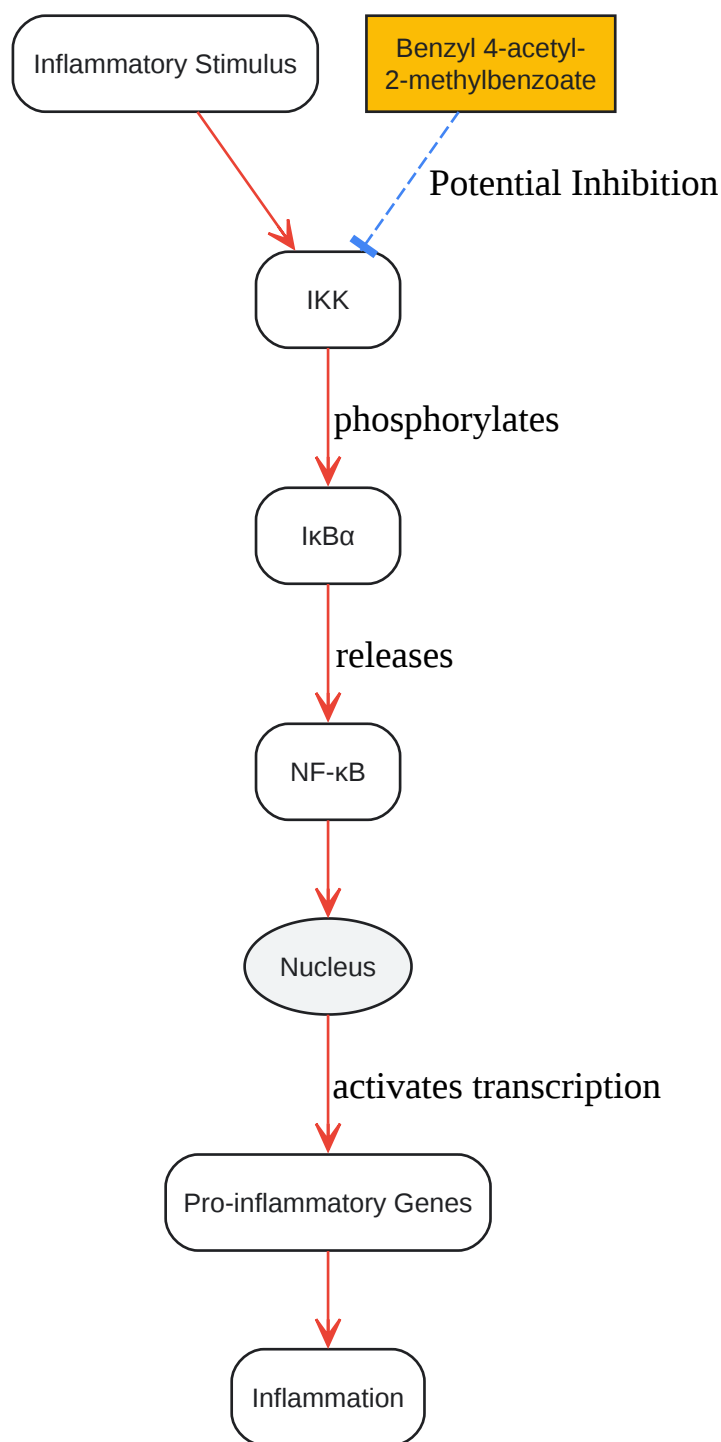
- To a solution of 4-acetyl-2-methylbenzoic acid (1.0 eq) in dry toluene, add a catalytic amount of N,N-dimethylformamide (DMF).[13]
- Slowly add thionyl chloride (SOCl₂) (1.5 eq) to the mixture at room temperature.
- Heat the reaction mixture to 60-65°C and stir for 5 hours, monitoring the reaction by TLC.[14]

- After completion, remove the excess thionyl chloride and toluene by distillation under reduced pressure to obtain the crude 4-acetyl-2-methylbenzoyl chloride.[13]

Step 2: Esterification to **Benzyl 4-acetyl-2-methylbenzoate**

- Dissolve the crude 4-acetyl-2-methylbenzoyl chloride in a suitable solvent like dichloromethane.
- Cool the solution to 0°C in an ice bath.
- Slowly add a solution of benzyl alcohol (1.2 eq) and a non-nucleophilic base such as triethylamine (1.5 eq) in dichloromethane.
- Allow the reaction to warm to room temperature and stir for 12-18 hours.
- Monitor the reaction by TLC.
- Upon completion, wash the reaction mixture with 1M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **Benzyl 4-acetyl-2-methylbenzoate**.





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References

- 1. researchgate.net [researchgate.net]
- 2. app.studyraid.com [app.studyraid.com]
- 3. Natural-derived acetophenones: chemistry and pharmacological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Traveling across Life Sciences with Acetophenone—A Simple Ketone That Has Special Multipurpose Missions - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ACETOPHENONE DERIVED SCHIFF BASE AND ITS FE(III) COMPLEX: SYNTHESIS, CHARACTERIZATION AND BIOLOGICAL ACTIVITY | Indian Journal of Chemistry (IJC) [or.niscpr.res.in]
- 6. Methyl benzoate derivatives as inhibitors of pentose phosphate pathway, which promotes cancer progression and drug resistance: An in silico study supported by in vitro results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Benzyl benzoate - Wikipedia [en.wikipedia.org]
- 9. atamankimya.com [atamankimya.com]
- 10. go.drugbank.com [go.drugbank.com]
- 11. What is Benzyl Benzoate used for? [synapse.patsnap.com]
- 12. shop.hdchemicals.co.uk [shop.hdchemicals.co.uk]
- 13. 4-Acetyl-2-methylbenzamide | 1095275-06-1 | Benchchem [benchchem.com]
- 14. CN115477577B - New method for preparing 2-methyl-4-acetyl benzoic acid and derivatives thereof - Google Patents [patents.google.com]
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